

Comprehensive Safety and Handling Guide for Piperonyl Acetate

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Compound of Interest

Compound Name: Piperonyl acetate

Cat. No.: B1198404

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **Piperonyl acetate**, including operational and disposal plans.

Chemical Identifier:

- Name: **Piperonyl acetate**
- CAS Number: 326-61-4
- Molecular Formula: $C_{10}H_{10}O_4$
- Molecular Weight: 194.18 g/mol [1][2]
- Appearance: Clear pale yellow to colorless oily liquid[3][4]
- Odor: Floral-like, sweet, fruity[2][4]

Hazard Identification and Classification

Piperonyl acetate is classified as an irritant and may be harmful if swallowed.[3][4] It can also cause an allergic skin reaction.[4]

GHS Hazard Statements:

- H302: Harmful if swallowed[4]
- H317: May cause an allergic skin reaction[4]
- H412: Harmful to aquatic life with long-lasting effects[2]

Precautionary Statements: A series of precautionary statements are associated with **Piperonyl acetate**, emphasizing the need for careful handling and the use of protective measures. Key statements include washing hands thoroughly after handling, avoiding breathing vapors, and wearing protective gear.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is essential to minimize exposure and ensure safety when handling **Piperonyl acetate**.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [3]
Skin Protection	Gloves	Chemical-resistant gloves. Butyl, nitrile, or barrier laminate gloves are recommended if a specific material is not specified.[5]
Protective Clothing	Laboratory coat, long-sleeved shirt, and long pants. Fire/flamm resistant and impervious clothing should be worn.[3][6]	
Footwear	Close-toed footwear.[6]	
Respiratory Protection	Respirator	A NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended, especially where the neat chemical is handled.[1][7] Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[3][4]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Ensure an eyewash fountain and safety shower are readily accessible.[6]

- Remove all sources of ignition as the chemical is combustible.[3][4]
- Have spill cleanup materials readily available.

2. Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.[6]
- Do not eat, drink, or smoke when using this product.[3][4]
- Avoid breathing mist, gas, or vapors.[3][4]
- Use non-sparking tools.[3]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Store in a refrigerator.[1][7]
- Store away from incompatible materials such as strong oxidizing acids, caustic solutions, alkali metals, and hydrides.[3][7]

Emergency and First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3][4][6]
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin with running water for at least 15 minutes. Wash with plenty of soap and water.[3][6][7] If skin irritation or a rash occurs, get medical help.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 to 30 minutes, removing contact lenses if present.[1][3][6][7] Seek immediate medical attention.[6][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[6] Get medical help immediately.[3][6]

Accidental Release and Disposal Plan

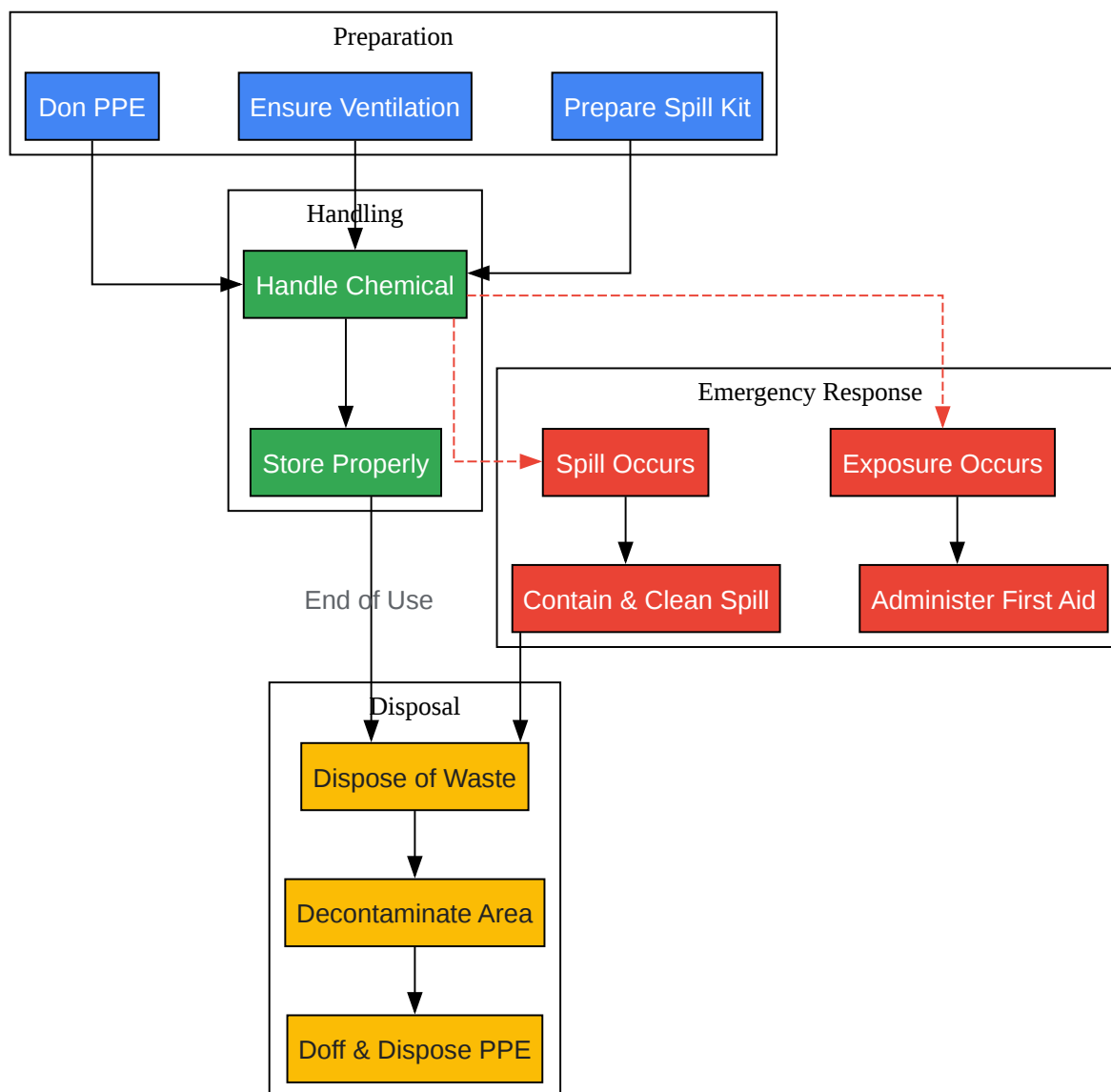
1. Spill Containment and Cleanup:

- Evacuate personnel from the area.
- Wear appropriate PPE as detailed above.
- Remove all sources of ignition.[3][6]
- For small spills, use absorbent paper to pick up the liquid.[1][7] For larger spills, absorb with inert material such as sand, sawdust, or earth.[6][8]
- Collect the absorbed material and place it into a suitable, sealed container for disposal.[1][6][7]

- Wash the spill area with a strong soap and water solution.[\[1\]](#)[\[7\]](#)

2. Waste Disposal:

- Dispose of contents and container in accordance with all federal, state, and local regulations.
[\[3\]](#)[\[6\]](#)
- The material may be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[3\]](#)
- Do not allow the chemical to enter drains or sewer systems.[\[3\]](#)
- Contaminated packaging should be triple rinsed and offered for recycling or reconditioning, or punctured to prevent reuse before disposal.[\[3\]](#)



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Email: info@benchchem.com